Application Notes and Protocols: AS-604850 In Vitro Kinase Assay

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Compound of Interest	
Compound Name:	*AS-604850*
CAS No.:	*1287781-75-2*
Cat. No.:	*B7899884*

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Abstract

AS-604850 is a potent and selective ATP-competitive inhibitor of phosphoinositide 3-kinase gamma (PI3Kγ). This document provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of **AS-604850** against PI3Kγ. Additionally, it summarizes the inhibitory constants of **AS-604850** against various PI3K isoforms and illustrates its position in the PI3K signaling pathway.

Introduction

Phosphoinositide 3-kinases (PI3Ks) are a family of lipid kinases that play a critical role in various cellular processes, including cell growth, proliferation, differentiation, motility, survival, and intracellular trafficking. The PI3K family is divided into three classes, with Class I being the most studied. Class I PI3Ks are heterodimers composed of a catalytic and a regulatory subunit. The PI3Kγ isoform is a Class IB PI3K, which is activated by G-protein-coupled receptors (GPCRs). Its dysregulation is implicated in inflammatory diseases and cancer.

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AS-604850 has been identified as a selective inhibitor of PI3Kγ. Understanding its inhibitory profile is crucial for its development as a therapeutic agent. An in vitro kinase assay is a fundamental method to quantify the potency and selectivity of kinase inhibitors like **AS-604850**.

AS-604850 Inhibitory Profile

AS-604850 demonstrates potent and selective inhibition of PI3Kγ. It acts as an ATP-competitive inhibitor. The table below summarizes the in vitro inhibitory activity of **AS-604850** against different PI3K isoforms.

Kinase Isoform	IC50	Ki	Selectivity vs. PI3Kγ
PI3Kγ	250 nM	180 nM	-
PI3Kα	4.5 µM	-	18-fold
PI3Kβ	> 20 µM	-	> 80-fold
PI3Kδ	> 20 µM	-	> 80-fold

Data compiled from multiple sources.[1][2]

PI3Kγ Signaling Pathway and Inhibition by AS-604850

The following diagram illustrates the canonical PI3Kγ signaling pathway and the point of inhibition by **AS-604850**. GPCR activation leads to the recruitment and activation of PI3Kγ, which then phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting proteins with pleckstrin homology (PH) domains, such as Akt (also known as Protein Kinase B), to the plasma membrane, leading to their activation and downstream signaling. **AS-604850** competitively binds to the ATP-binding pocket of PI3Kγ, preventing the phosphorylation of PIP2.

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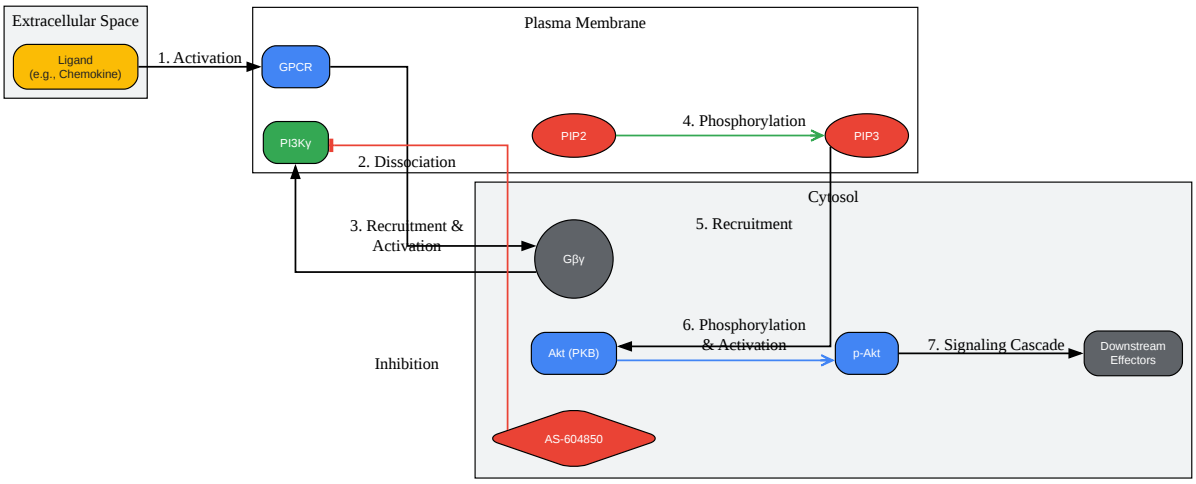

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PI3Kγ signaling pathway and **AS-604850** inhibition.

In Vitro Kinase Assay Protocol for **AS-604850** against PI3Kγ

This protocol is designed to measure the PI3Kγ activity by quantifying the amount of ADP produced in the kinase reaction using a luminescence-based assay format, such as the ADP-Glo™ Kinase Assay.

Materials and Reagents

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- Recombinant human PI3Kγ (p110γ/p101)
- **AS-604850**
- Kinase Assay Buffer: 50 mM HEPES (pH 7.5), 50 mM NaCl, 3 mM $MgCl_2$, 0.025 mg/ml BSA.
- Lipid Substrate: Phosphatidylinositol 4,5-bisphosphate (PIP2) prepared as lipid vesicles.
- ATP solution
- ADP-Glo™ Kinase Assay Kit (or equivalent ADP detection system)
- 384-well white plates
- Plate reader capable of luminescence detection

Experimental Workflow

The following diagram outlines the major steps of the in vitro kinase assay.

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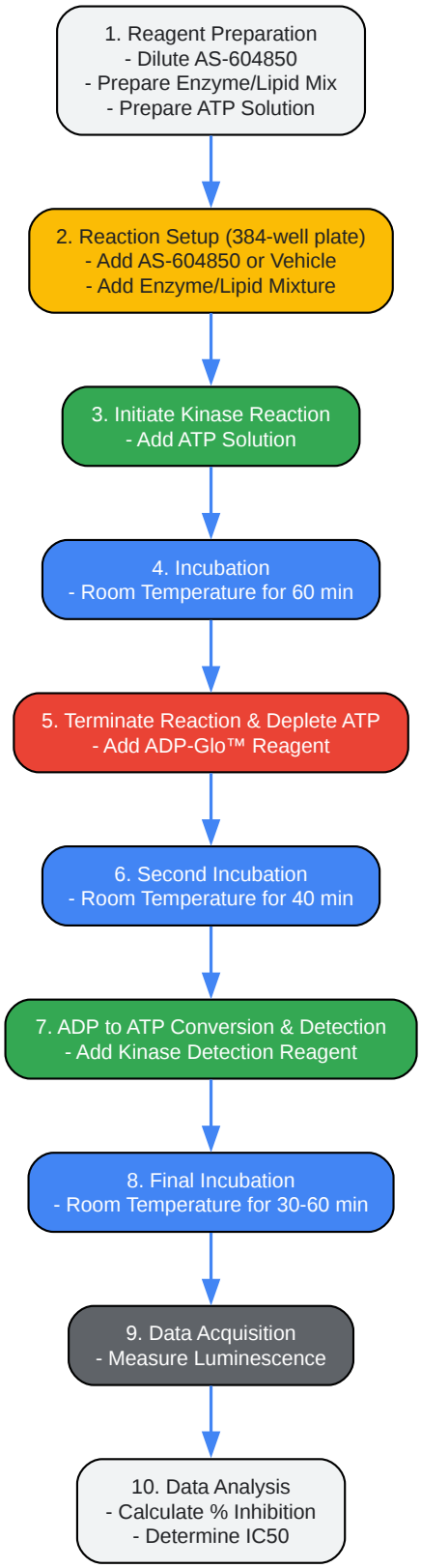

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Experimental workflow for the **AS-604850** in vitro kinase assay.

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Detailed Protocol

- **AS-604850** Preparation: Prepare a stock solution of **AS-604850** in 100% DMSO. Create a serial dilution of the compound in kinase assay buffer to achieve the desired final concentrations for the assay. Ensure the final DMSO concentration in the reaction is ≤0.5% to avoid significant enzyme inhibition.
- Enzyme and Substrate Preparation:
  - Dilute the recombinant PI3Kγ enzyme in the kinase assay buffer to the desired concentration. The optimal concentration should be determined empirically by performing an enzyme titration.
  - Prepare the PIP2 lipid substrate in the kinase assay buffer. The substrate is often supplied as a concentrated stock and should be diluted to the desired final concentration (e.g., 10-100 µM).
- Assay Plate Setup:
  - Add 0.5 µL of the diluted **AS-604850** or vehicle (DMSO in kinase buffer) to the wells of a 384-well plate.
  - Add 4 µL of the PI3Kγ enzyme/PIP2 substrate mixture to each well.
- Kinase Reaction Initiation:
  - Initiate the kinase reaction by adding 0.5 µL of ATP solution (e.g., 250 µM in water, for a final concentration of 25 µM) to each well. The final reaction volume will be 5 µL.
  - Incubate the plate at room temperature for 60 minutes.
- Reaction Termination and Signal Detection (using ADP-Glo™ as an example):
  - Add 5 µL of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP.
  - Incubate the plate at room temperature for 40 minutes.

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- Add 10 µL of Kinase Detection Reagent to each well to convert the generated ADP to ATP and introduce luciferase and luciferin to produce a luminescent signal.
- Incubate the plate at room temperature for another 30-60 minutes.

- Data Acquisition:
  - Measure the luminescence of each well using a plate reader.
- Data Analysis:
  - The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity.
  - Calculate the percentage of inhibition for each **AS-604850** concentration relative to the vehicle control.
  - Plot the percent inhibition against the logarithm of the **AS-604850** concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Conclusion

This application note provides a comprehensive overview of **AS-604850**'s inhibitory profile and a detailed protocol for its in vitro kinase assay against PI3Kγ. The provided methodologies and data serve as a valuable resource for researchers investigating the therapeutic potential of **AS-604850** and other PI3Kγ inhibitors. The ATP-competitive nature of **AS-604850** and its high selectivity for the gamma isoform make it an important tool for studying PI3Kγ-mediated signaling pathways.[1][2][3]

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References

- 1. bpsbioscience.com [bpsbioscience.com]

- 2. PI3K (p120γ) Protocol [worldwide.promega.com]
- 3. promega.com.br [promega.com.br]
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